

# 3'-Methylacetophenone chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 3'-Methylacetophenone

Cat. No.: B052093

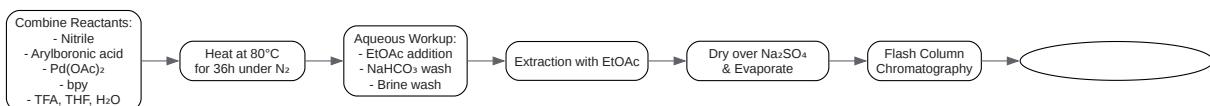
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## Chemical Structure and IUPAC Name

**3'-Methylacetophenone** is an aromatic ketone.<sup>[1][2]</sup> Its structure consists of an acetophenone core with a methyl group substituted at the meta position (position 3) of the phenyl ring.

The IUPAC name for this compound is 1-(3-methylphenyl)ethanone.<sup>[2][3][4]</sup> Other common synonyms include m-methylacetophenone, 3-acetyltoluene, and methyl m-tolyl ketone.<sup>[3][5]</sup>

Below is a diagram representing the chemical structure of **3'-Methylacetophenone**.



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